

Venetoclax N-oxide as a Reference Standard: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Venetoclax N-oxide	
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This technical guide provides a comprehensive overview of **Venetoclax N-oxide**, an important reference standard for the quality control and impurity profiling of the B-cell lymphoma 2 (BCL-2) inhibitor, Venetoclax. This document outlines its chemical properties, synthesis, and characterization, along with detailed experimental protocols and its relevance in the context of Venetoclax's mechanism of action.

Introduction to Venetoclax and the Significance of Impurity Profiling

Venetoclax is a potent and selective inhibitor of the BCL-2 protein, a key regulator of apoptosis (programmed cell death).[1][2][3] It is approved for the treatment of various hematological malignancies, including chronic lymphocytic leukemia (CLL) and acute myeloid leukemia (AML).[4][5] The manufacturing process and storage of Venetoclax can lead to the formation of related substances or impurities, which must be carefully monitored and controlled to ensure the safety and efficacy of the drug product. Regulatory agencies like the FDA and EMA have stringent guidelines for impurity levels in pharmaceutical products.

Venetoclax N-oxide is a known metabolite and a potential oxidative degradation product of Venetoclax. As such, it serves as a crucial reference standard in analytical method development, validation, and routine quality control to accurately identify and quantify this impurity in Venetoclax active pharmaceutical ingredient (API) and finished drug products.



Chemical and Physical Properties

Venetoclax N-oxide is the N-oxide derivative of Venetoclax, formed by the oxidation of the piperazine nitrogen atom. Its chemical identity is well-characterized and is available from various suppliers as a reference standard.

Property	Value	Reference
CAS Number	2469279-00-1	
Molecular Formula	C45H50CIN7O8S	-
Molecular Weight	884.5 g/mol	-
IUPAC Name	4-(3-((1H-Pyrrolo[2,3-b]pyridin-5-yl)oxy)-4-(((3-nitro-4-(((tetrahydro-2H-pyran-4-yl)methyl)amino)phenyl)sulfony l)carbamoyl)phenyl)-1-((4'-chloro-5,5-dimethyl-3,4,5,6-tetrahydro-[1,1'-biphenyl]-2-yl)methyl)piperazine 1-oxide	

Synthesis and Characterization

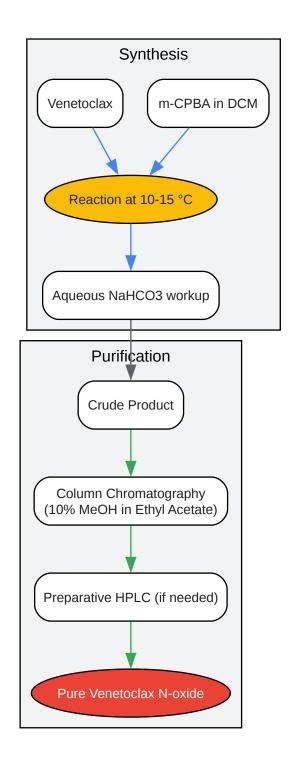
Venetoclax N-oxide can be synthesized for use as a reference standard through the controlled oxidation of Venetoclax.

Synthetic Protocol

A common method for the synthesis of **Venetoclax N-oxide** involves the oxidation of Venetoclax using meta-chloroperoxybenzoic acid (m-CPBA) in a suitable solvent like dichloromethane (DCM).

Experimental Workflow for Synthesis and Purification:





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Caption: Workflow for the synthesis and purification of **Venetoclax N-oxide**.

Detailed Methodology:

• Dissolve Venetoclax in dichloromethane (DCM).



- Cool the solution to 10–15 °C.
- Add m-CPBA to the solution. The reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with an aqueous sodium bicarbonate (NaHCO3) solution.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and evaporate the solvent under vacuum to obtain the crude product.
- Purify the crude product using column chromatography with a mobile phase such as 10% methanol in ethyl acetate.
- If necessary, further purification can be achieved using preparative high-performance liquid chromatography (Prep-HPLC).

Characterization Data

The synthesized **Venetoclax N-oxide** is characterized using various analytical techniques to confirm its structure and purity.



Analytical Technique	Key Findings	Reference
Mass Spectrometry (MS)	Positive mode: m/z 884.37 [M+H]+Negative mode: m/z 882.26 [M-H]-	
¹ H NMR (DMSO-d6)	Significant downfield shifts of the methylene protons attached to the piperazine ring compared to Venetoclax. For instance, a shift from δ 2.14 to 2.40 ppm is observed.	_
¹³ C NMR (DMSO-d6)	Downfield shifts of the methylene carbons attached to the piperazine ring due to the deshielding effect of the N-oxide. For example:- C15: δ 59.6 to 70.0 ppm- C16: δ 52.0 to 61.2 ppm- C19: δ 52.0 to 59.7 ppm	
High-Performance Liquid Chromatography (HPLC)	A more polar peak compared to Venetoclax in reversed-phase HPLC.	

Analytical Methods for Impurity Profiling

Venetoclax N-oxide is used as a reference standard in stability and quality control studies of Venetoclax. Forced degradation studies are performed to understand the degradation pathways of the drug under various stress conditions.

Oxidative Stress Degradation Protocol

Methodology:

- Dissolve Venetoclax in a suitable solvent like dichloromethane (DCM).
- Add a hydrogen peroxide (H₂O₂) solution of varying concentrations (e.g., 0.3% to 10%).



- Incubate the mixture at room temperature for a specified period (e.g., 24-36 hours).
- Analyze the stressed sample using a validated stability-indicating HPLC method.

The formation of **Venetoclax N-oxide** can be observed, with its peak matching the retention time and spectral properties of the synthesized reference standard.

HPLC Method for Impurity Detection

A typical reversed-phase HPLC method is employed for the separation and quantification of Venetoclax and its impurities.

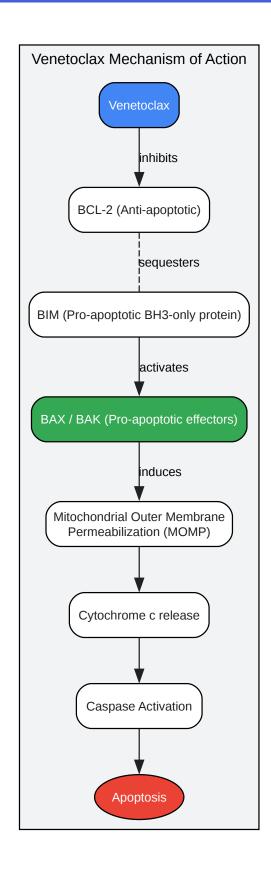
Parameter	Condition	Reference
Column	Phenomenex Luna C18 (50 x 250 mm, 10 µm) for preparative HPLC	
Mobile Phase A	0.1% aqueous trifluoroacetic acid	_
Mobile Phase B	1:1 mixture of acetonitrile and methanol	
Detector	PDA detector at 245 nm	_
Gradient Program	A gradient program is typically used to achieve optimal separation.	

Mechanism of Action of Venetoclax and the Role of the BCL-2 Pathway

Understanding the mechanism of action of Venetoclax provides context for the importance of maintaining its chemical integrity. Venetoclax selectively binds to the BCL-2 protein, which is overexpressed in many cancer cells and prevents them from undergoing apoptosis.

Signaling Pathway of Venetoclax-Induced Apoptosis:





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Caption: Venetoclax inhibits BCL-2, leading to apoptosis.



By binding to BCL-2, Venetoclax displaces pro-apoptotic proteins like BIM. These freed proteins then activate BAX and BAK, which leads to mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and subsequent caspase activation, ultimately resulting in apoptosis. The presence of impurities could potentially alter the efficacy or safety profile of the drug, underscoring the necessity of using well-characterized reference standards like **Venetoclax N-oxide** for quality control.

Conclusion

Venetoclax N-oxide is an indispensable reference standard for ensuring the quality and safety of Venetoclax. Its synthesis and thorough characterization are critical for its use in the development and validation of analytical methods for impurity profiling. The detailed protocols and data presented in this guide serve as a valuable resource for researchers and professionals involved in the development, manufacturing, and quality control of Venetoclax.

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